

m-PEG6-2-methylacrylate molecular weight and formula

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Compound of Interest

Compound Name: *m*-PEG6-2-methylacrylate

Cat. No.: B1676790

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An In-Depth Technical Guide to **m-PEG6-2-methylacrylate**

This technical guide provides essential information regarding the molecular properties of **m-PEG6-2-methylacrylate**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

m-PEG6-2-methylacrylate is a polyethylene glycol (PEG) derivative containing six ethylene glycol units and terminated with a methoxy group at one end and a 2-methylacrylate group at the other. The presence of the hydrophilic PEG chain enhances the water solubility of compounds it is conjugated to, while the methacrylate group allows for polymerization or reaction with thiol groups via Michael addition.

Quantitative Molecular Information

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₂ O ₈	[1][2]
Molecular Weight	364.43 g/mol	[1][2]
CAS Number	90784-86-4	[1][2]

Experimental Protocols

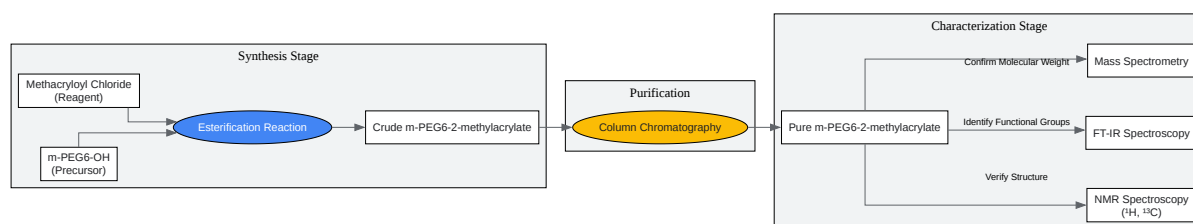
Detailed experimental protocols for the specific synthesis and characterization of **m-PEG6-2-methylacrylate** are proprietary and typically found within peer-reviewed literature. However, general methodologies for the characterization of similar methacrylate-containing polymers and PEGylated molecules are well-established.

General Characterization Methods:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H -NMR and ^{13}C -NMR are critical for confirming the chemical structure.^{[3][4]} These techniques provide detailed information about the hydrogen and carbon atoms in the molecule, allowing for verification of the PEG chain length and the presence of the methacrylate and methoxy groups. For similar copolymers, spectra are often recorded in solvents like CDCl_3 or DMSO-d_6 using tetramethylsilane (TMS) as an internal standard.^[3]
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** FT-IR is used to identify the functional groups present in the molecule.^{[3][4]} For a molecule like **m-PEG6-2-methylacrylate**, characteristic absorption bands would be expected for the $\text{C}=\text{O}$ (ester carbonyl) and $\text{C}=\text{C}$ (alkenyl) groups of the methacrylate moiety, as well as the $\text{C}-\text{O}-\text{C}$ (ether) linkages of the PEG chain.^[4]
- **Mass Spectrometry (MS):** Mass spectrometry is employed to determine the molecular weight of the compound, confirming the value obtained from the chemical formula.

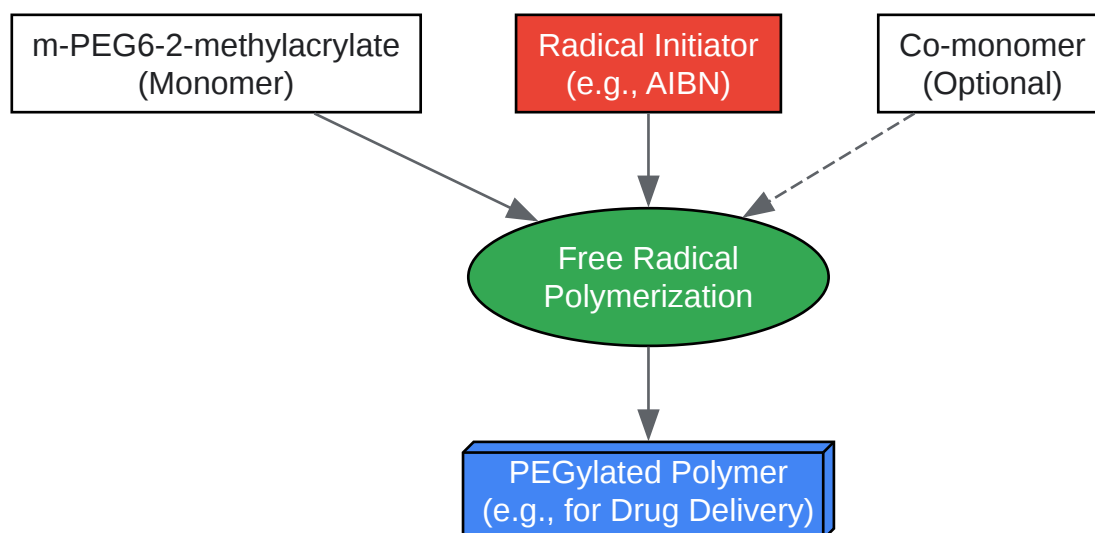
Conceptual Workflow and Diagrams

The following diagrams illustrate the general workflow for the synthesis and characterization of a PEGylated monomer like **m-PEG6-2-methylacrylate**, as well as its potential application in polymer synthesis.



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Caption: A general workflow for the synthesis, purification, and structural characterization of **m-PEG6-2-methylacrylate**.



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Caption: A conceptual pathway showing the use of **m-PEG6-2-methylacrylate** in free-radical polymerization.

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